

Spectroscopic Data for Chloroquine N-oxide

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Chloroquine N-oxide

CAS No.: 68121-48-2

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The following table summarizes the key data from the study that identified and characterized **Chloroquine N-oxide** as the major oxidative degradation product of Chloroquine (CQ) [1].

Data Type	Key Findings and Characteristics
General Identification	Major oxidative degradation product of Chloroquine (CQ). Structure confirmed as N-oxide at the tertiary amine nitrogen of the side chain, not at the pyridine nitrogen [1].
Synthesis & Isolation	Pure impurity isolated via column chromatography . An efficient synthetic method was developed without need for further chromatographic purification [1].
UV Spectroscopy	Data was collected, but specific values (λ_{max} , absorbance) were not detailed in the available abstract [1].
FT-IR Spectroscopy	Data was collected, but specific peaks and assignments were not detailed in the available abstract [1].
NMR Spectroscopy	Structure elucidated using ^1H NMR, ^{13}C NMR, and 2D NMR (HSQC) . Spectral data of the isolated degradation product matched the synthesized compound [1].
Mass Spectrometry	Mass spectral data was obtained and used to confirm the structure [1].

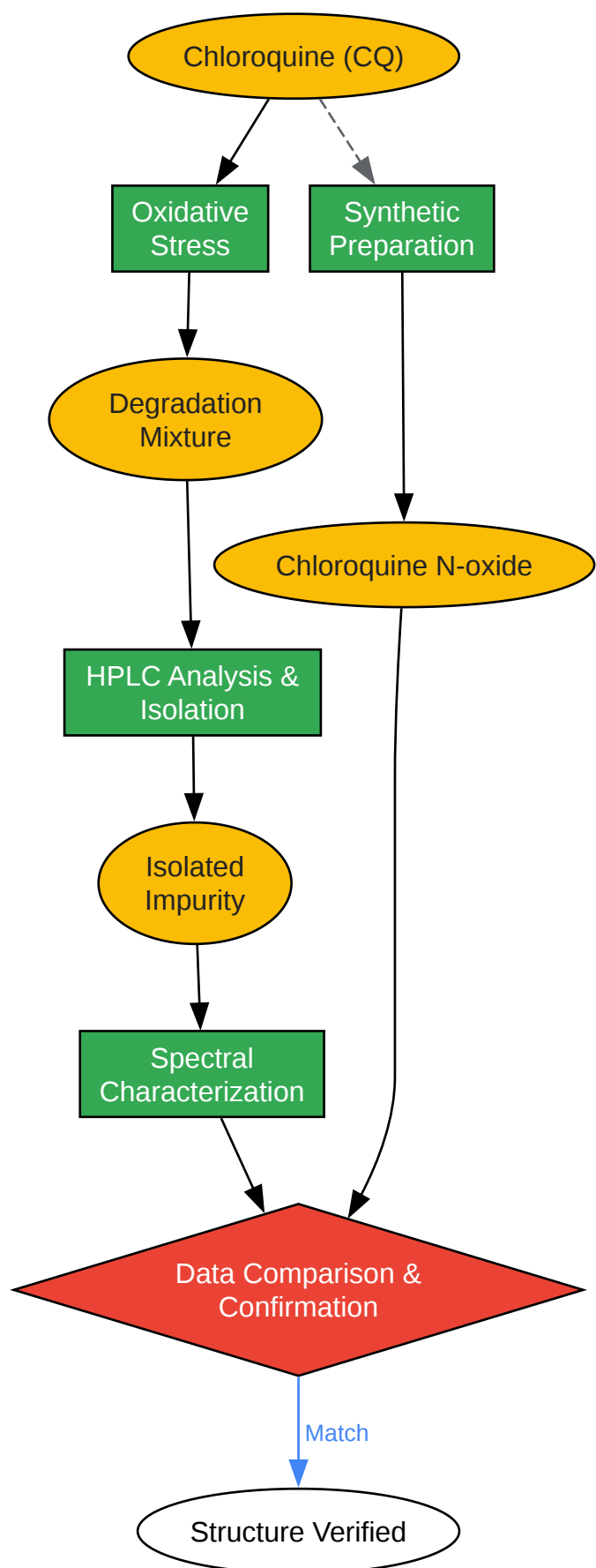
Detailed Experimental Protocols

The research paper outlines the core methodologies used for the forced degradation and analysis of **Chloroquine N-oxide** [1].

- **Forced Degradation Study:** Chloroquine was subjected to **oxidative stress conditions**. The resulting degradation profile was studied, revealing one major degradation product (**Chloroquine N-oxide**) along with several minor ones [1].
- **HPLC Analysis for Detection & Isolation:** The major unknown degradation product was identified using HPLC. The pure impurity was then isolated from the mixture using **column chromatography** [1].
- **Structure Elucidation:** The structure of the isolated compound was confirmed using a combination of spectroscopic techniques:
 - **UV and FT-IR**
 - **Multinuclear NMR** (^1H , ^{13}C , and 2D HSQC)
 - **Mass Spectrometry**
 - The data from the isolated product coincided with the spectral data from the synthetically produced **Chloroquine N-oxide**, providing definitive confirmation [1].
- **Synthetic Pathway:** The study developed an efficient and simple synthetic approach for **Chloroquine N-oxide**. A key advantage was the use of a work-up procedure that **did not require chromatography techniques** for further purification [1].

Experimental Workflow and Degradation Pathway

The diagram below illustrates the logical workflow for the identification and synthesis of **Chloroquine N-oxide**, as described in the experimental protocols.



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*Experimental workflow for **Chloroquine N-oxide** identification and synthesis.*

Further Research and Limitations

The provided data from the 2013 study is a robust starting point [1]. A related study on the anti-malarial drug piperazine also identified a "piperazine oxygenate with a piperazine ring of nitrogen oxide" as an oxidation product, reinforcing that N-oxide formation is a relevant degradation pathway for this drug class [2].

- **Acquiring Full Data:** To obtain the complete set of quantitative spectroscopic values (e.g., specific chemical shifts, IR frequencies, and mass fragments), I recommend accessing the **full text of the 2013 paper** (DOI: 10.1016/j.jpba.2013.04.004) [1].
- **Literature Search:** Subsequent studies may have built upon this work. You can search specialized scientific databases using the keywords "**Chloroquine N-oxide**" and filter for papers published after **2013** to find any additional characterization data or further applications.

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References

1. - Chloroquine - N , a major oxidative degradation product of... oxide [pubmed.ncbi.nlm.nih.gov]
2. Stability profiling of anti-malarial drug piperazine phosphate and... [malariajournal.biomedcentral.com]

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